

Application Notes and Protocols for Calcium Mobilization Assay Using ZQ-16

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Compound of Interest

Compound Name: **ZQ-16**

Cat. No.: **B15607779**

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Introduction

ZQ-16 is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84), a receptor primarily expressed in immune cells and involved in inflammatory processes.^[1] Activation of GPR84 by agonists like **ZQ-16** leads to a cascade of intracellular signaling events, including the mobilization of intracellular calcium.^{[1][2]} This application note provides a detailed protocol for a fluorescent-based calcium mobilization assay to characterize the activity of **ZQ-16** on GPR84.

GPR84 natively couples to the G_{ai/o} signaling pathway, which typically leads to the inhibition of adenylyl cyclase.^[3] To facilitate a calcium-based readout, this protocol utilizes a common strategy of co-expressing the GPR84 receptor with a promiscuous G protein, G_{α16}. G_{α16} can couple to G_{ai/o}-linked receptors and redirect the signal through the G_{αq} pathway, stimulating phospholipase C (PLC) activity. PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.^[4] This transient increase in intracellular calcium can be detected using a calcium-sensitive fluorescent dye, such as Fluo-4 AM.

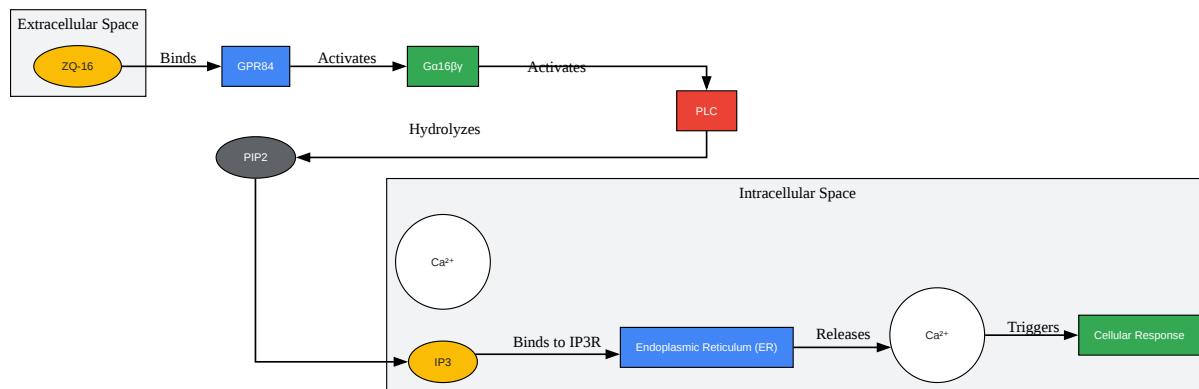
Data Presentation

The potency of **ZQ-16** in inducing calcium mobilization is typically quantified by its half-maximal effective concentration (EC50). The following table summarizes the reported EC50 values for **ZQ-16** in GPR84-expressing cells.

Compound	Assay Type	Cell Line	Reported EC50 (μM)	Source
ZQ-16	Calcium Mobilization	HEK293/GPR84/ Gα16	0.139	[5]
ZQ-16	Calcium Mobilization	HEK293/GPR84	0.213	[1][6]

Signaling Pathway

The following diagram illustrates the signaling pathway activated by **ZQ-16** in HEK293 cells co-expressing GPR84 and the promiscuous G protein Gα16.

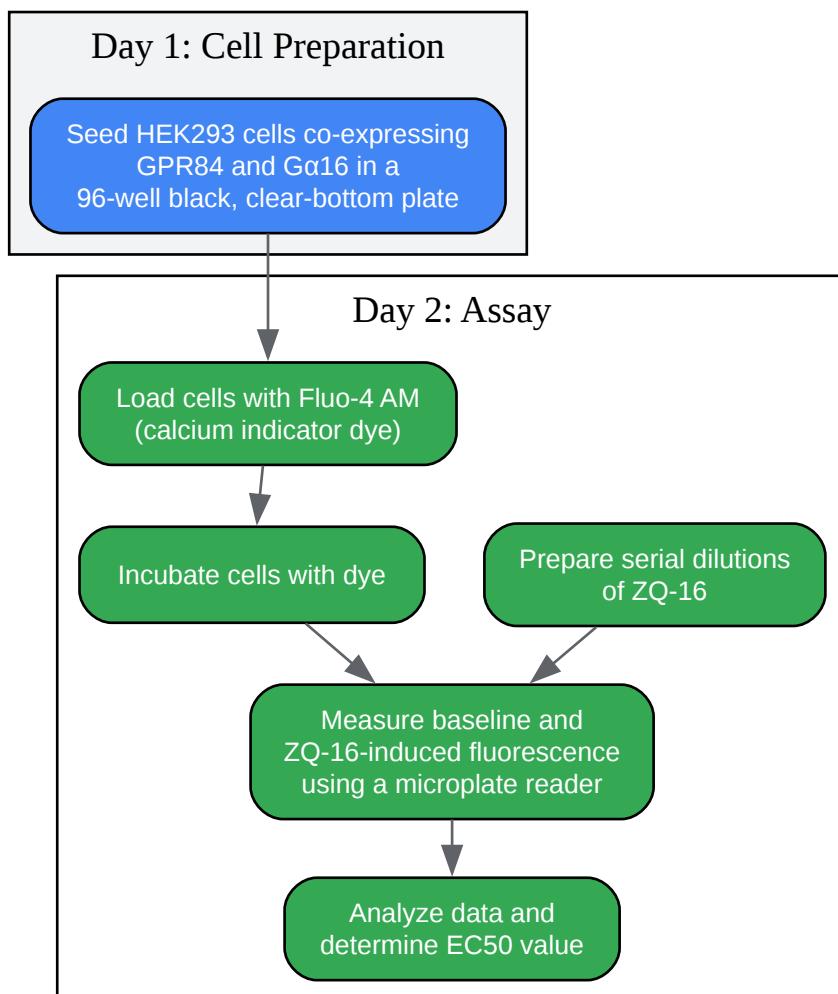


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ZQ-16 induced GPR84 signaling via G α 16.

Experimental Workflow

The general workflow for the **ZQ-16** calcium mobilization assay is depicted below.



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